

# AR-C67085: A Technical Guide to Safety and Handling for Research Professionals

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## Compound of Interest

Compound Name: AR-C67085

Cat. No.: B605564

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Disclaimer: This document provides a summary of available information and general safety guidelines for the handling of **AR-C67085**. Specific toxicological properties of this compound have not been extensively documented and, as such, it should be handled as a substance of unknown toxicity. All laboratory personnel must adhere to the safety protocols established by their institution and the Occupational Safety and Health Administration (OSHA). This guide is intended for use by trained professionals in a controlled laboratory setting.

## Introduction

**AR-C67085** is a potent and selective antagonist of the P2Y<sub>12</sub> receptor, playing a crucial role in research related to platelet aggregation and thrombosis. As a valuable tool in drug development and scientific investigation, it is imperative that researchers, scientists, and all laboratory personnel are knowledgeable about the appropriate safety and handling procedures for this compound. Due to the limited availability of specific safety data, a cautious approach, treating **AR-C67085** as a potentially hazardous substance, is mandatory.

## Physicochemical and General Safety Data

While specific quantitative toxicological data for **AR-C67085** is not publicly available, the following table summarizes its known physicochemical properties and general safety recommendations.

Property	Value/Recommendation	Source
Chemical Name	2-[[2-Chloro-6-[[4,5,6,7-tetrahydrothieno[3,2-c]pyridin-5-yl)amino]carbonyl]phenyl]amino]adenosine-5'-(N-ethyl)uronamide	N/A
CAS Number	164992-25-0	[1]
Molecular Formula	C14H22Cl2N5O12P3S	[1]
Molecular Weight	648.23 g/mol	[1]
Appearance	Solid	[1]
Storage	Store at -20°C.	[1]
Solubility	Soluble in DMSO	N/A
Hazard Statement	For research use only. Not for human or veterinary use.	[1][2]
Toxicity	Unknown. Treat as a potentially hazardous substance.	N/A

## Hazard Identification and General Precautions

Given the lack of specific toxicity data, **AR-C67085** should be handled with the universal precautions applied to chemicals of unknown hazard. The primary routes of potential exposure are inhalation, ingestion, and skin or eye contact.

### General Handling Precautions:

- Work with **AR-C67085** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Avoid the generation of dust or aerosols.

- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling, even if gloves have been worn.[\[4\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled, stored, or processed.  
[\[4\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **AR-C67085**:

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).
Body Protection	A laboratory coat.
Respiratory Protection	Not generally required if handled in a fume hood. If aerosols may be generated outside of a hood, a NIOSH-approved respirator is necessary.

## Storage and Disposal

Storage:

- Store **AR-C67085** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- The recommended storage temperature is -20°C.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Contaminated packaging should be treated as hazardous waste.

## First Aid Measures

In the event of exposure, follow these first aid procedures:

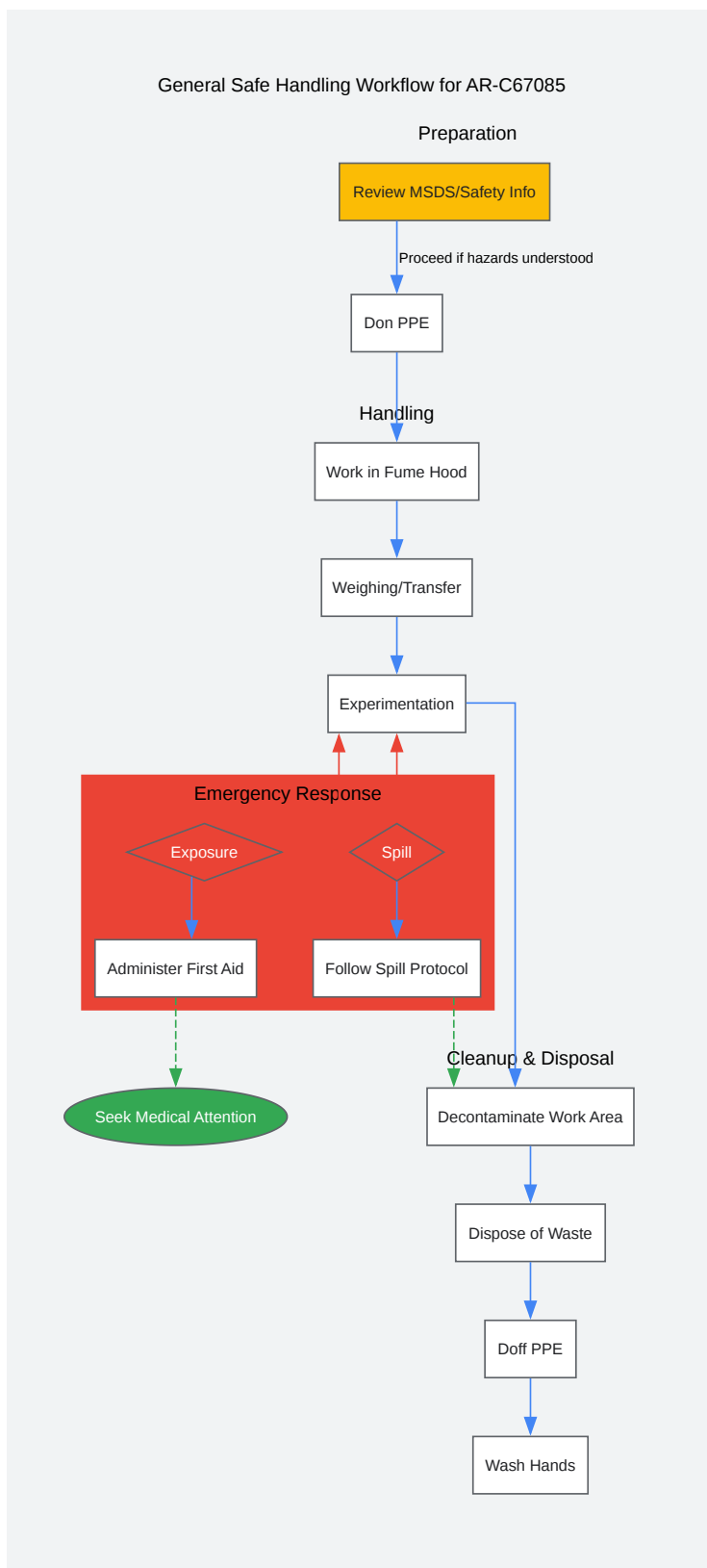
Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocols

No specific experimental protocols for the safety assessment of **AR-C67085** were found in the public domain. It is the responsibility of the principal investigator to develop and implement a comprehensive Chemical Hygiene Plan (CHP) as mandated by OSHA's standard on Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450).<sup>[5][6]</sup> This plan should detail standard operating procedures for the safe use of **AR-C67085**, including engineering controls, personal protective equipment, and emergency procedures.

## Visualized Safety Workflow

The following diagram illustrates a general workflow for the safe handling of a research chemical with unknown toxicity, such as **AR-C67085**.



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Caption: A logical workflow for safely handling **AR-C67085** in a laboratory setting.

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